

Essential Safety and Logistical Information for Handling Sergliflozin

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Compound of Interest

Compound Name: **Sergliflozin**
Cat. No.: **B10771867**

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This document provides crucial safety and logistical guidance for researchers, scientists, and drug development professionals handling **Sergliflozin**. The following procedures for personal protective equipment, emergency situations, and disposal are based on general laboratory safety principles and information available for similar SGLT2 inhibitors, as a specific Safety Data Sheet (SDS) for **Sergliflozin** is not publicly available.

Chemical and Physical Properties

For clarity, the available data for **Sergliflozin** and its related compounds, **Sergliflozin A** (the active metabolite) and **Sergliflozin etabonate** (the prodrug), are summarized below.

Property	Sergliflozin	Sergliflozin A	Sergliflozin etabonate
Synonyms	-	2[(4methoxyphenyl)methyl]phenyl, β-D-glucopyranoside[1]	GW869682X[2]
CAS Number	Not Available	360775-96-8[1]	408504-26-7[2]
Molecular Formula	C20H24O7	C20H24O7[1]	C23H28O9[2]
Formula Weight	376.4 g/mol	376.4 g/mol [1]	448.468 g·mol ⁻¹ [2]
Purity	Not Available	≥98%[1]	Not Available
Formulation	Not Available	A solid[1]	Not Available
Solubility	Not Available	Acetonitrile: Slightly Soluble (0.1-1 mg/ml), DMSO: Sparingly Soluble (1-10 mg/ml) [1]	Not Available

Personal Protective Equipment (PPE)

Due to the lack of specific toxicity data for **Sergliflozin**, caution is advised. The following PPE is recommended to minimize exposure when handling the compound.

- Eye Protection: Wear safety glasses with side shields or goggles. If there is a risk of splashing or generating dust, a face shield should be used.[3]
- Hand Protection: Chemical-resistant gloves (e.g., nitrile) should be worn. Always inspect gloves prior to use and change them frequently, especially if contaminated.
- Respiratory Protection: For operations that may generate dust or aerosols, a properly fitted NIOSH-approved respirator is recommended.
- Skin and Body Protection: A laboratory coat is required.[3] For tasks with a higher risk of exposure, additional protective clothing such as sleevelets or a disposable suit may be necessary.[3]

Emergency Procedures

In Case of Accidental Exposure:

- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[\[3\]](#) Seek immediate medical attention.
- Skin Contact: Remove contaminated clothing and wash the affected area with soap and water.[\[3\]](#) Seek medical attention if irritation persists.
- Inhalation: Move the individual to fresh air.[\[3\]](#) If breathing is difficult, provide oxygen. If the individual is not breathing, begin artificial respiration. Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting.[\[3\]](#) Rinse the mouth with water.[\[3\]](#) Seek immediate medical attention.

Operational and Disposal Plans

Handling:

- Handle **Sergliflozin** in a well-ventilated area, preferably in a chemical fume hood.
- Minimize dust generation and accumulation.[\[3\]](#)
- Avoid contact with skin, eyes, and clothing.
- Wash hands thoroughly after handling.[\[4\]](#)

Storage:

- Store in a tightly sealed container in a cool, dry, and well-ventilated area.[\[4\]](#)
- Keep away from incompatible materials. While specific incompatibilities for **Sergliflozin** are not documented, it is good practice to store it away from strong oxidizing agents.

Spill Management:

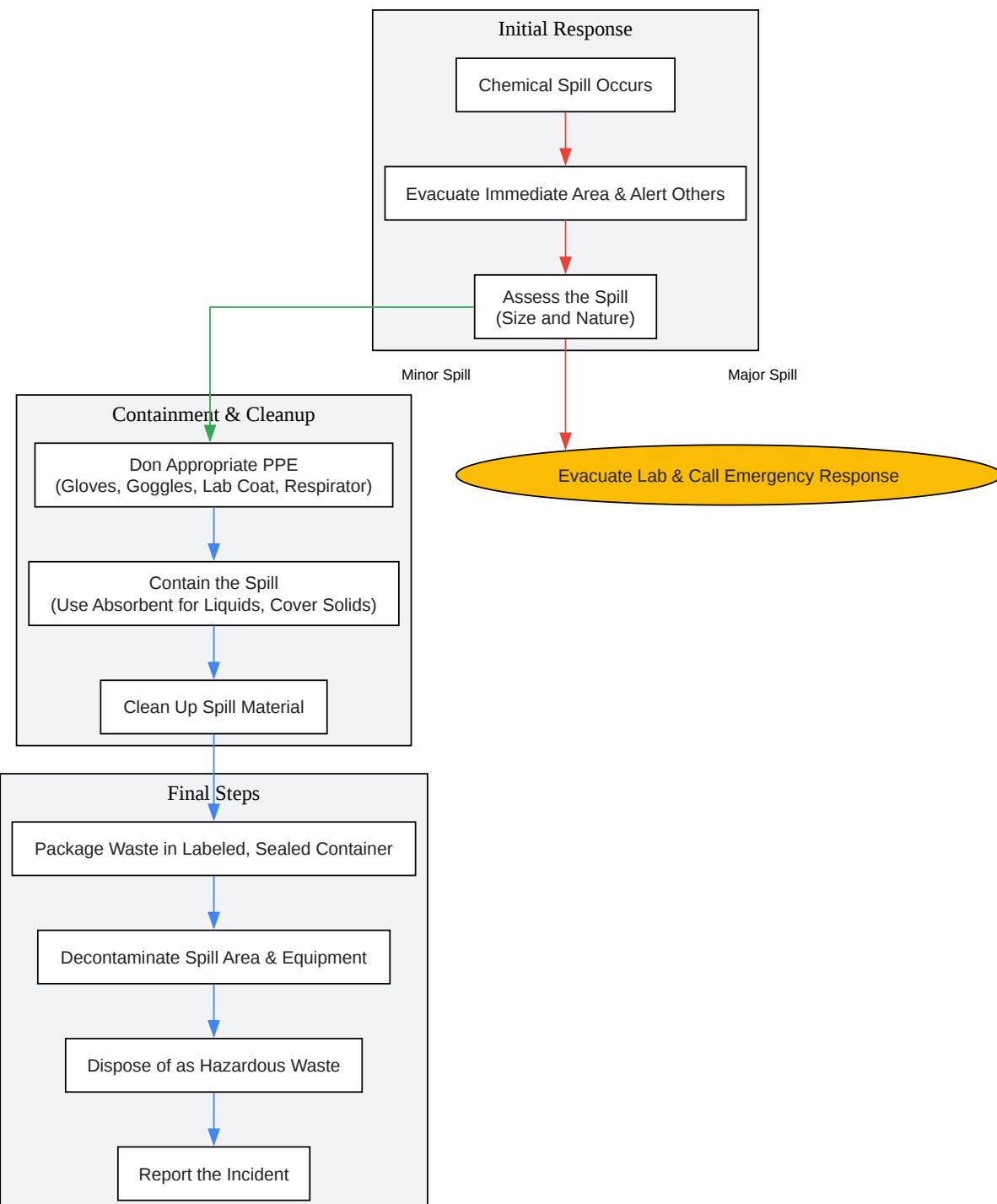
In the event of a spill, follow these steps:

- Evacuate the immediate area.
- Wear appropriate PPE as described above.
- For solid spills, carefully sweep or scoop up the material, avoiding dust generation. Place it in a labeled, sealed container for disposal.
- For liquid spills, absorb the material with an inert absorbent (e.g., vermiculite, sand). Place the contaminated absorbent in a labeled, sealed container for disposal.
- Clean the spill area with a suitable detergent and water.
- Dispose of all contaminated materials as hazardous waste.

Disposal:

- Dispose of **Sergliflozin** and any contaminated materials as chemical waste in accordance with all applicable federal, state, and local regulations.
- Do not dispose of down the drain or in regular trash.
- Sharps, such as needles used for injections, must be disposed of in a designated sharps container.[\[5\]](#)[\[6\]](#)

Workflow for Handling a Chemical Spill

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